

# Technical Guide: Tetrasodium EDTA – Hydrated vs. Anhydrous Architectures

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## Compound of Interest

Compound Name: *Edetate sodium tetrahydrate*

CAS No.: 13235-36-4

Cat. No.: B079266

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## Executive Summary

This guide provides a rigorous technical comparison between Tetrasodium EDTA Tetrahydrate and Anhydrous Tetrasodium EDTA. While both share the same active chelating moiety (ethylenediaminetetraacetate anion), their physicochemical behaviors—specifically regarding stoichiometry, hygroscopicity, and processing thermodynamics—diverge significantly.

**Key Takeaway:** The choice between the tetrahydrate and anhydrous forms is rarely about chelation efficiency (which is identical per mole of active moiety) and almost exclusively about process engineering (flowability, caking risks) and stoichiometric precision (water mass correction).

## Critical Nomenclature & Safety Warning

⚠ **CRITICAL FORMULATION ALERT:** In pharmaceutical and chemical nomenclature, the term "Edetate Sodium" is frequently ambiguous.

- **Edetate Sodium (USP/EP):** Typically refers to Edetate Disodium ( $\text{Na}_2\text{EDTA}$ ), which yields a pH of 4.0–6.0.
- **Tetrasodium EDTA:** Refers to the fully neutralized salt ( $\text{Na}_4\text{EDTA}$ ), which yields a pH of 10.0–11.5.

Do not substitute Disodium for Tetrasodium. The pH shift from ~5 to ~11 can induce immediate precipitation of acid-sensitive APIs or degradation of preservatives. This guide focuses strictly on the Tetrasodium salt forms.

## Physicochemical Profile: The Core Comparison

The following data consolidates the structural and physical differences required for accurate substitution calculations.

Feature	Tetrasodium EDTA Tetrahydrate	Anhydrous Tetrasodium EDTA
CAS Number	13235-36-4	64-02-8
Molecular Formula	$C_{10}H_{12}N_2O_8Na_4 \cdot 4H_2O$	$C_{10}H_{12}N_2O_8Na_4$
Molecular Weight	452.23 g/mol	380.17 g/mol
Active Moiety Content	~84.1% (by weight)	100% (theoretical)
Physical State	Crystalline Powder (White)	Crystalline Powder / Granules
Hygroscopicity	Low (Stable Hydrate)	Moderate to High (Hygroscopic)
pH (1% w/v)	10.5 – 11.5	10.5 – 11.5
Solubility (Water)	High (~1000 g/L)	High (Dissolves rapidly)
Primary Utility	General aqueous formulations, buffers	Dry blends, water-sensitive solids

## Stoichiometric Conversion Factor

To replace Anhydrous Tetrasodium EDTA with the Tetrahydrate form in a protocol, multiply the mass by 1.19.

## Functional Analysis & Selection Logic

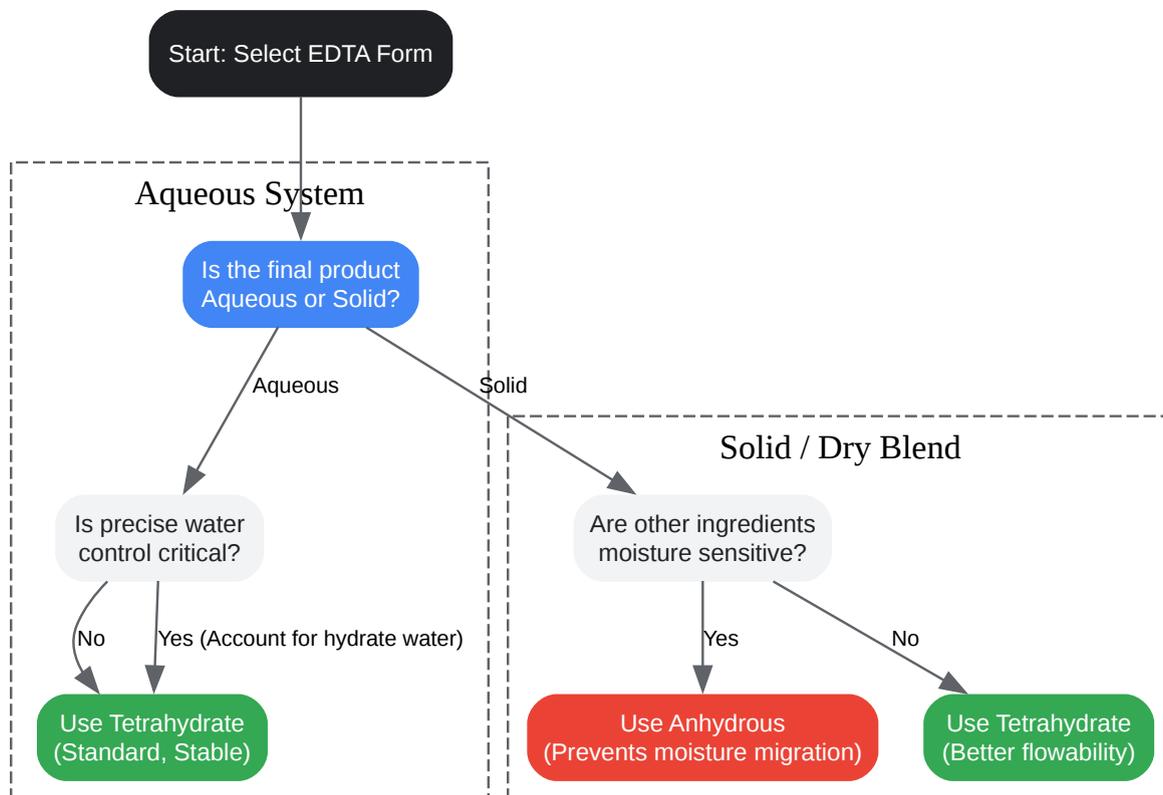
### Stability and Hygroscopicity

- Tetrahydrate: This is the thermodynamically stable form under standard ambient conditions. The four water molecules are integrated into the crystal lattice, making the powder free-flowing and resistant to caking unless exposed to extreme humidity (>80% RH).
- Anhydrous: Being a high-energy state relative to the hydrate, the anhydrous salt acts as a desiccant. Upon exposure to atmospheric moisture, it will absorb water to transition toward the hydrated state.
  - Risk:[3] In open-handling environments, anhydrous powder can clump or "brick," leading to dosing errors in automated hoppers.

## Dissolution Thermodynamics

- Anhydrous: Dissolution is often slightly exothermic as the lattice energy is broken and hydration spheres form. It dissolves more rapidly per unit mass but requires vigorous agitation to prevent the formation of a viscous "gel layer" on the particle surface if added too quickly.
- Tetrahydrate: Dissolution is endothermic or neutral. It disperses easily with less risk of localized gelling.

## Decision Matrix: Which Salt to Choose?



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Figure 1: Decision tree for selecting between Hydrated and Anhydrous Tetrasodium EDTA based on formulation constraints.

## Chelation Mechanism

Regardless of the initial salt form, once dissolved, the active species is the ethylenediaminetetraacetate anion (

).

The chelation strength is pH-dependent.

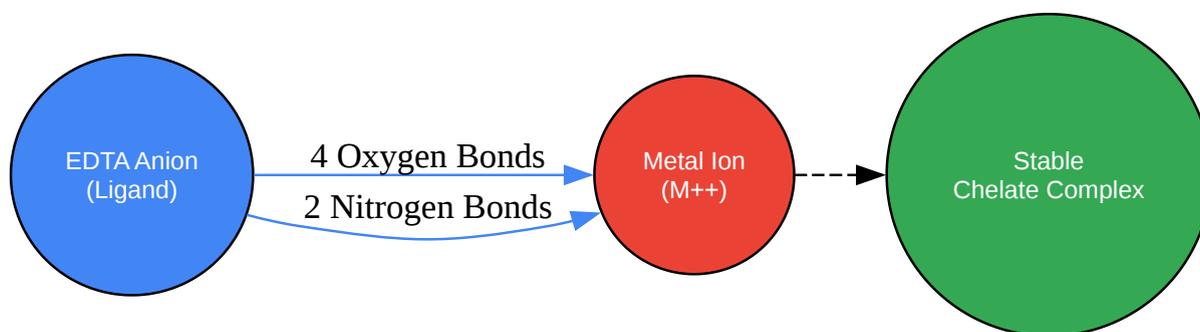
- Mechanism: The

ligand acts as a hexadentate chelator, wrapping around metal cations (e.g.,

) through four oxygen atoms (carboxylate groups) and two nitrogen atoms.

- Stability Constant (

): The formation constant is highest in alkaline conditions ( $\text{pH} > 10$ ), which is the native pH of Tetrasodium EDTA. This makes it superior to Disodium EDTA for sequestering metals in soaps, detergents, and alkaline buffers.



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Figure 2: Simplified chelation interaction where the ligand encapsulates the metal ion.

## Analytical Protocol: Complexometric Assay

To verify the purity of either salt, a complexometric titration with Zinc Sulfate is the gold standard.

### Methodology: Complexometric Titration

Objective: Determine the % Assay of

(Anhydrous basis).

Reagents:

- Titrant: 0.1 M Zinc Sulfate ( ) VS.
- Buffer: Ammonia-Ammonium Chloride Buffer (pH 10.0).

- Indicator: Eriochrome Black T (EBT).

#### Step-by-Step Protocol:

- Weighing: Accurately weigh ~200 mg of the sample (Tetrahydrate or Anhydrous).
- Dissolution: Dissolve in 100 mL of deionized water.
- Buffering: Add 5 mL of pH 10 Ammonia buffer.
  - Note: The pH must be maintained at  $10 \pm 0.1$  for the indicator to transition sharply.
- Indicator: Add ~50 mg of EBT triturate (1:100 in NaCl). The solution turns Deep Wine Red.
- Titration: Titrate with 0.1 M  
until the color changes from Red to Pure Blue.
- Calculation:
  - Use  
for Anhydrous calculations.
  - Use  
for Tetrahydrate calculations.<sup>[4][5]</sup>

## References

- PubChem. (n.d.). Tetrasodium EDTA (Anhydrous) - Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)<sup>[2]</sup>
- PubChem. (n.d.). **Edetate Sodium Tetrahydrate** - Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)

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